

Application Notes and Protocols: 2-Bromomesitylene in the Synthesis of Functional Materials

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Compound of Interest

Compound Name: 2-Bromomesitylene

Cat. No.: B157001

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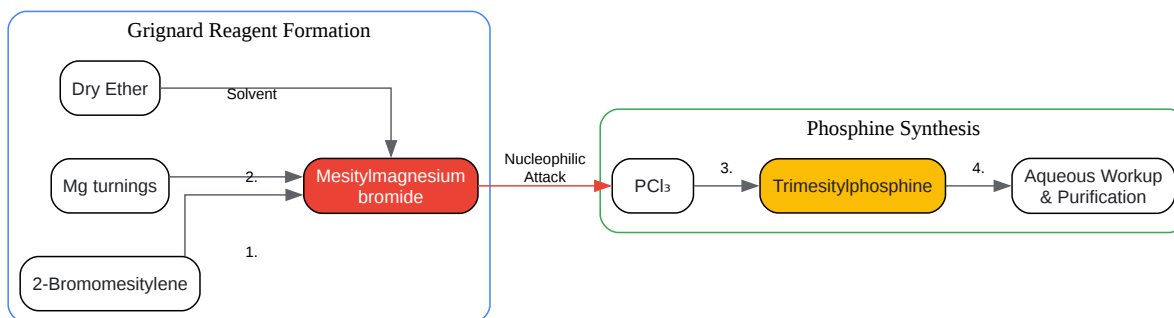
For Researchers, Scientists, and Drug Development Professionals

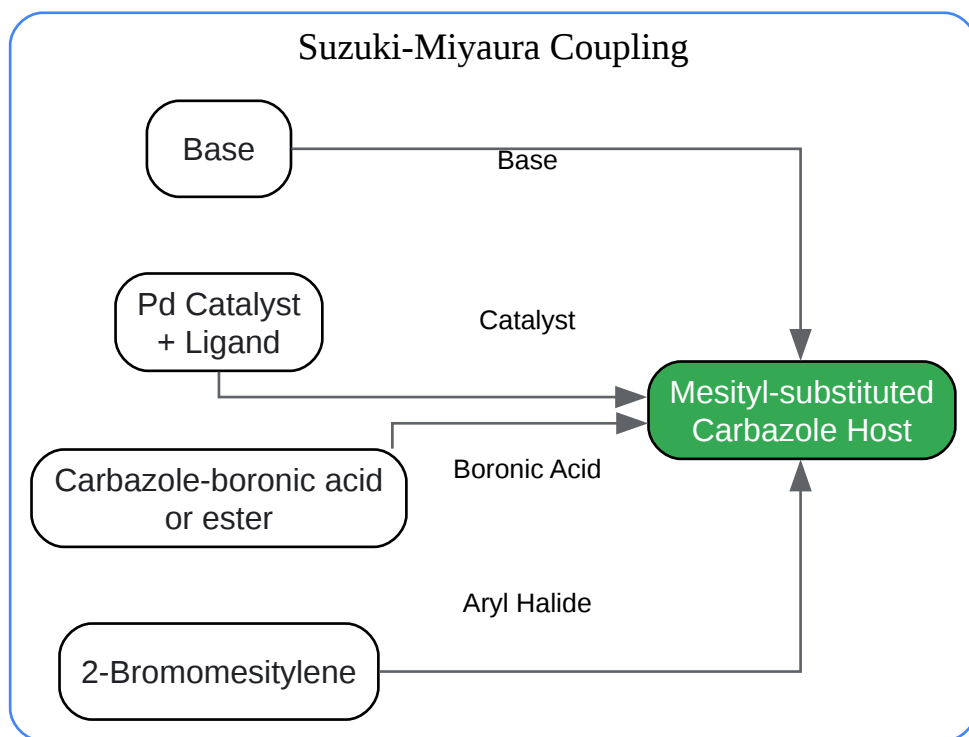
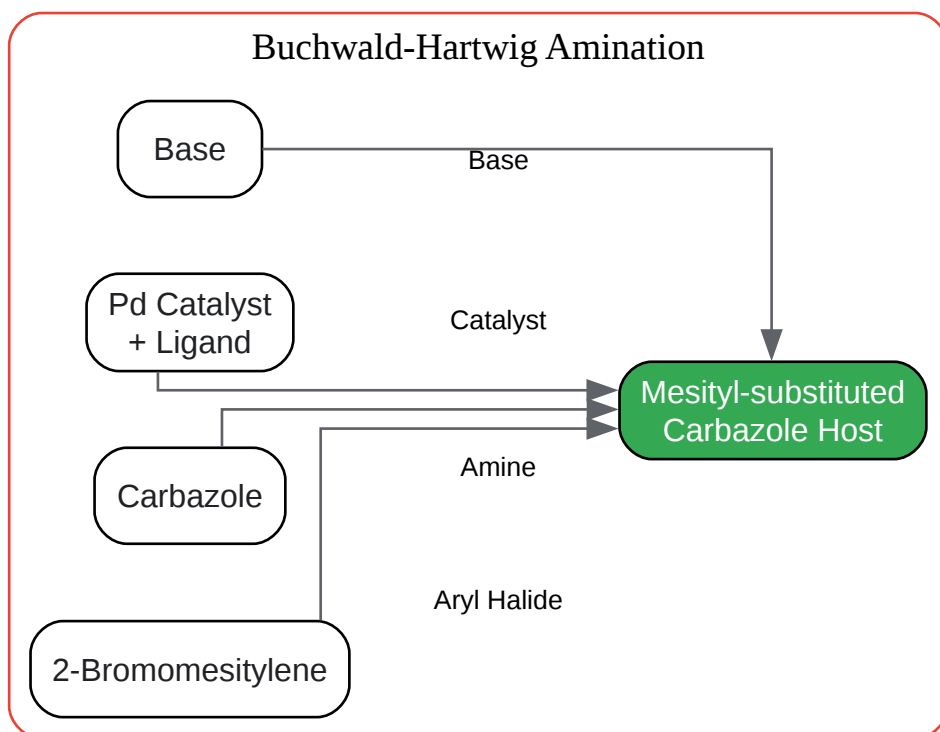
These application notes provide a detailed overview of the use of **2-bromomesitylene** as a key building block in the synthesis of advanced functional materials. The unique steric and electronic properties imparted by the mesityl group (2,4,6-trimethylphenyl) make **2-bromomesitylene** a valuable precursor for creating high-performance materials for applications in organic electronics and catalysis.

Synthesis of Bulky Phosphine Ligands for Cross-Coupling Catalysis

The sterically hindered nature of the mesityl group is highly advantageous in the design of bulky electron-rich phosphine ligands. These ligands are crucial for enhancing the efficiency and scope of palladium-catalyzed cross-coupling reactions, which are fundamental transformations in medicinal chemistry and materials science. One of the most prominent examples is the synthesis of trimesitylphosphine.

Logical Workflow for Trimesitylphosphine Synthesis





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